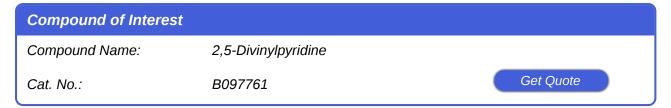


# 2,5-Divinylpyridine: A Technical Guide to Its Properties and Safe Handling

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,5-Divinylpyridine**, a versatile organic compound utilized in various research and industrial applications. This document outlines its chemical identity, physical and chemical properties, and detailed safety information to ensure its proper and safe handling in a laboratory setting.

## **Chemical and Physical Properties**

**2,5-Divinylpyridine**, with the CAS number 16222-95-0, is a pyridine derivative characterized by the presence of two vinyl groups.[1][2] Its key physical and chemical properties are summarized in the table below.



Property	Value	Source
Molecular Formula	C9H9N	[2]
Molecular Weight	131.17 g/mol	[2][3]
CAS Number	16222-95-0	[1][2]
Melting Point	-42 °C (-44 °F)	
Boiling Point	115 °C (239 °F)	
Density	0.978 g/cm³ at 25 °C (77 °F)	
log Pow (Octanol/Water Partition Coefficient)	~0.64 at 20 °C (68 °F)	

## **Safety Information**

**2,5-Divinylpyridine** is a hazardous substance that requires careful handling to minimize risks. The following sections detail its GHS classification and provide essential safety protocols.

**GHS Hazard Classification** 

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour.
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.
Acute Toxicity (Dermal)	4	H312: Harmful in contact with skin.
Acute Toxicity (Inhalation)	4	H332: Harmful if inhaled.
Skin Irritation	2	H315: Causes skin irritation.
Eye Irritation	2A	H319: Causes serious eye irritation.

# **GHS Pictograms**



The following pictograms are associated with the hazards of **2,5-Divinylpyridine**:

- Flame: Indicates a flammable hazard.
- Exclamation Mark: Indicates that it may cause irritation, skin sensitization, or is harmful.
- Health Hazard: May be harmful or fatal.

## **Precautionary Statements**

A comprehensive list of precautionary statements for the safe handling of **2,5-Divinylpyridine** is provided below.



Туре	Code	Statement
Prevention	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P233	Keep container tightly closed.	
P240	Ground and bond container and receiving equipment.	_
P241	Use explosion-proof electrical/ventilating/lighting equipment.	_
P242	Use non-sparking tools.	_
P243	Take action to prevent static discharges.	_
P261	Avoid breathing mist or vapours.	_
P264	Wash skin thoroughly after handling.	_
P270	Do not eat, drink or smoke when using this product.	_
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	_
Response	P301 + P312 + P330	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated	



	clothing. Rinse skin with water/shower.	
P304 + P340 + P312	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	
Storage	P403 + P235	Store in a well-ventilated place. Keep cool.
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

## **Experimental Protocols**

The following protocols are derived from standard safety data sheets and should be strictly adhered to when working with **2,5-Divinylpyridine**.

## **Personal Protective Equipment (PPE)**

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear flame-retardant antistatic protective clothing and chemical-resistant gloves (e.g., Butyl rubber, Viton®).



 Respiratory Protection: Use a full-face respirator with a combination filter for organic vapors and particulates if ventilation is inadequate.

## **Handling and Storage**

- Handling:
  - Work in a well-ventilated area, preferably in a chemical fume hood.
  - Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mists.
  - Use non-sparking tools and take precautionary measures against static discharge.
  - Keep away from heat, sparks, open flames, and other ignition sources.
- Storage:
  - Store in a tightly closed container in a dry, cool, and well-ventilated area.
  - Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

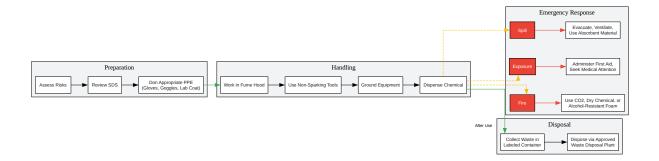
## **First Aid Measures**

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and call a physician or poison control center immediately.
- If on Skin: Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.

## **Visualized Safety Workflow**



The following diagram illustrates the logical workflow for the safe handling of **2,5- Divinylpyridine**, from preparation to disposal.



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## References

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- 2. Pyridine, 2,5-diethenyl- | C9H9N | CID 167518 PubChem [pubchem.ncbi.nlm.nih.gov]
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